

Proper Disposal Procedures for 16:0 MPB PE

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Compound of Interest

Compound Name: 16:0 MPB PE

Cat. No.: B15578040

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Researchers, scientists, and drug development professionals handling 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-[4-(p-maleimidophenyl)butyramide] (sodium salt), hereafter referred to as **16:0 MPB PE**, must adhere to stringent disposal protocols due to its hazardous nature. This guide provides essential safety and logistical information for the proper disposal of this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **16:0 MPB PE** is presented below for easy reference.

Property	Value
Chemical Formula	C ₅₁ H ₈₄ N ₂ NaO ₁₁ P[1][2]
Molecular Weight	955.18 g/mol [2][3]
Appearance	Solid or powder[1][2]
Storage Temperature	-20°C[1][2]
Purity	>99% (TLC)[2][4]

Hazard Identification and Safety Precautions

16:0 MPB PE is classified as a hazardous substance with the following risk and safety advisories:

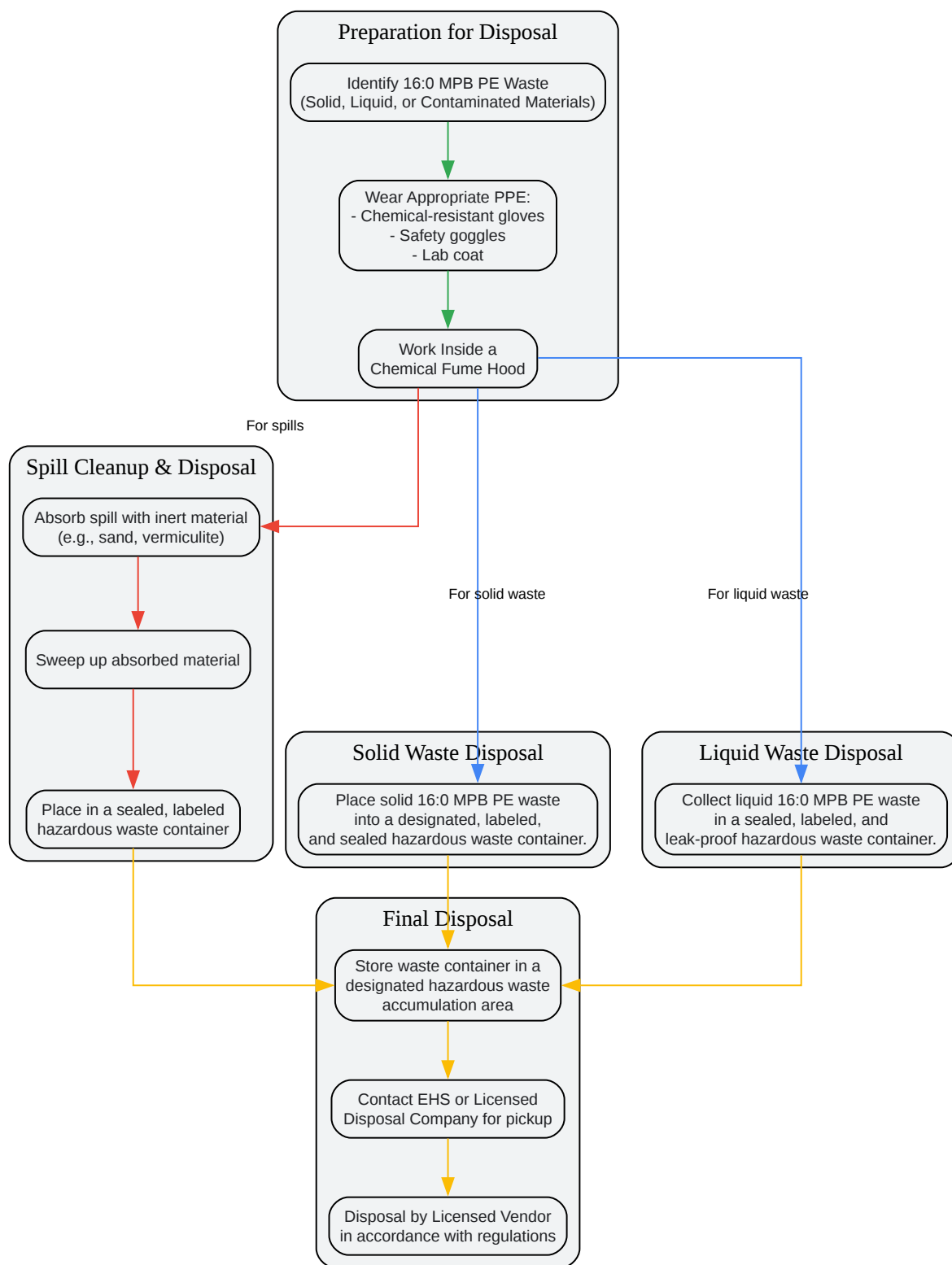
- Acute Toxicity: Toxic if swallowed (Oral Category 3).[\[1\]](#)
- Irritation: Causes skin and serious eye irritation.[\[1\]](#)
- Respiratory Effects: May cause respiratory irritation.[\[1\]](#)
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[\[1\]](#)
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.[\[1\]](#)

Due to these hazards, it is imperative to handle **16:0 MPB PE** only in a chemical fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[\[1\]](#)

Step-by-Step Disposal Protocol

The disposal of **16:0 MPB PE** must be managed as special hazardous waste. Consult with your institution's environmental health and safety (EHS) department and a licensed disposal company to ensure compliance with all local, national, and regional regulations.[\[1\]](#)

Experimental Workflow for Disposal



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Caption: Disposal workflow for **16:0 MPB PE** waste.

Detailed Methodologies

- Preparation: Before handling any waste, ensure you are wearing the necessary PPE and are working within a certified chemical fume hood.[\[1\]](#)
- Waste Segregation:
 - Solid Waste: Unused or expired **16:0 MPB PE** powder should be kept in its original container if possible, or transferred to a clearly labeled, sealed hazardous waste container.
 - Liquid Waste: Solutions containing **16:0 MPB PE** should be collected in a designated, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless approved by your EHS department.
 - Contaminated Materials: Any materials such as pipette tips, gloves, or weighing paper that are contaminated with **16:0 MPB PE** must be disposed of as hazardous waste in a designated container.
- Spill Management:
 - In case of a spill, do not use water to clean up.
 - Cover the spill with an inert absorbent material, such as sand or vermiculite.[\[1\]](#)
 - Carefully sweep up the absorbed material and place it into a tightly sealed and labeled hazardous waste container for disposal.[\[1\]](#)
- Final Disposal:
 - Store the sealed hazardous waste containers in a designated and secure waste accumulation area.
 - Arrange for pickup and disposal through your institution's EHS department or a licensed chemical waste disposal company.[\[1\]](#) This ensures the waste is handled and disposed of in compliance with all relevant regulations.

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- 3. 16:0 MPB PE powder Avanti Polar Lipids [sigmaaldrich.com]
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